4-cyclobutylcyclohexan-1-amine CAS number and IUPAC name

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Compound of Interest

Compound Name:	*4-Cyclobutylcyclohexan-1-amine*
Cat. No.:	*B13251246*

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Technical Monograph: 4-Cyclobutylcyclohexan-1-amine

Executive Summary

4-Cyclobutylcyclohexan-1-amine is a high-value bifunctional building block characterized by a cyclohexane ring substituted with a cyclobutyl group at the 4-position and a primary amine at the 1-position. This structural motif is increasingly utilized in drug discovery to modulate lipophilicity (LogP) and metabolic stability without significantly increasing molecular weight compared to larger cycloalkyl analogs. It serves as a critical bioisostere for tert-butyl and cyclohexyl moieties in the optimization of G-protein coupled receptor (GPCR) ligands and sigma receptor modulators.

Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]

The following data consolidates the core identifiers for the free base and its common hydrochloride salt.

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Property	Specification
IUPAC Name	4-cyclobutylcyclohexan-1-amine
Common Name	4-Cyclobutylcyclohexylamine
CAS Number (Free Base)	1890319-33-1
CAS Number (HCl Salt)	1989672-08-3
Molecular Formula	$C_{10}H_{19}N$
Molecular Weight	153.27 g/mol
SMILES	NC1CCC(C2CCC2)CC1
InChI Key	DNZIRNWEHCZCTF-UHFFFAOYSA-N
Predicted LogP	~2.5 - 3.0 (Lipophilic)
Stereochemistry	Exists as cis and trans isomers; trans is typically the thermodynamic product.[1]

Synthetic Methodology: Reductive Amination

The most robust and scalable route to **4-cyclobutylcyclohexan-1-amine** is the reductive amination of 4-cyclobutylcyclohexan-1-one. This method allows for the control of diastereoselectivity (cis vs. trans) based on the reducing agent and reaction conditions.

Reaction Pathway Visualization

The following diagram illustrates the transformation from the ketone precursor to the final amine, highlighting the critical iminium intermediate.

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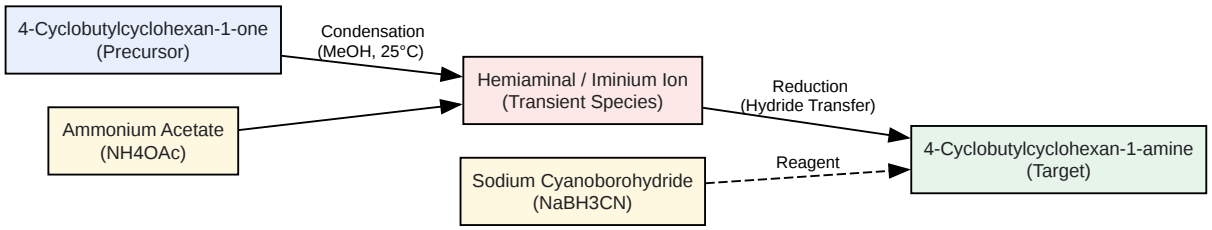

Figure 1: Reductive Amination Pathway for 4-Cyclobutylcyclohexan-1-amine Synthesis

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Detailed Experimental Protocol

Objective: Synthesize **4-cyclobutylcyclohexan-1-amine** from 4-cyclobutylcyclohexanone via reductive amination.

Reagents:

- 4-Cyclobutylcyclohexanone (1.0 eq)
- Ammonium Acetate (10.0 eq)
- Sodium Cyanoborohydride ($NaBH_3CN$) (1.5 eq)
- Methanol (anhydrous)
- Molecular Sieves (3Å, activated)

Step-by-Step Procedure:

- Imine Formation: In a flame-dried round-bottom flask equipped with a magnetic stir bar, dissolve 4-cyclobutylcyclohexanone (10 mmol) in anhydrous methanol (50 mL).
- Ammonia Source Addition: Add ammonium acetate (100 mmol) and activated 3Å molecular sieves (2 g). The excess ammonium source drives the equilibrium toward the imine species.
- Equilibration: Stir the mixture at room temperature (25°C) for 2 hours under an inert nitrogen atmosphere. Checkpoint: Monitor by TLC (or LCMS) to ensure ketone consumption is

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initiating.

- Reduction: Cool the reaction mixture to 0°C. Carefully add sodium cyanoborohydride (15 mmol) portion-wise over 15 minutes. Note: $NaBH_3CN$ is preferred over $NaBH_4$ because it selectively reduces the iminium ion at acidic pH (provided by excess NH_4OAc) without reducing the ketone.
- Reaction: Allow the mixture to warm to room temperature and stir for 16–24 hours.
- Quenching: Quench the reaction by adding concentrated HCl dropwise until pH < 2 (to decompose excess hydride and liberate the amine from boron complexes). Stir for 30 minutes.
- Workup: Basify the aqueous phase with NaOH (6M) to pH > 12. Extract with Dichloromethane (DCM) (3 x 50 mL).
- Purification: Dry the combined organic layers over anhydrous Na_2SO_4, filter, and concentrate in vacuo. The crude amine can be purified via flash column chromatography (DCM:MeOH:NH_4OH) or converted to the HCl salt for crystallization.

Self-Validating Logic:

- pH Swing: The acidification step ensures destruction of the toxic cyanoborohydride, while the subsequent basification ensures the amine is in the organic-soluble free base form for extraction.
- Stoichiometry: The large excess of ammonium acetate prevents the formation of secondary amines (dimers).

Medicinal Chemistry Applications

4-Cyclobutylcyclohexan-1-amine is not merely a solvent or reagent; it is a structural scaffold. Its primary utility lies in "Lead Optimization" campaigns where a medicinal chemist seeks to alter the physicochemical properties of a lead compound.

Strategic Role in Drug Design

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- Lipophilicity Modulation: The cyclobutyl group adds significant lipophilic bulk (increasing LogP) without the metabolic liability of a linear butyl chain (which is prone to ω-oxidation).
- Conformational Restriction: Unlike a linear alkyl chain, the cyclobutyl ring restricts the conformational freedom of the tail, potentially reducing the entropic penalty upon binding to a receptor pocket.
- Bioisosterism: It acts as a bioisostere for the 4-tert-butylcyclohexyl group, a common motif in antifungal and CNS-active agents. The cyclobutyl ring offers a slightly different volume and shape vector, which can improve selectivity profiles.

Application Workflow

The following diagram details the decision logic for selecting this scaffold during a drug development campaign.

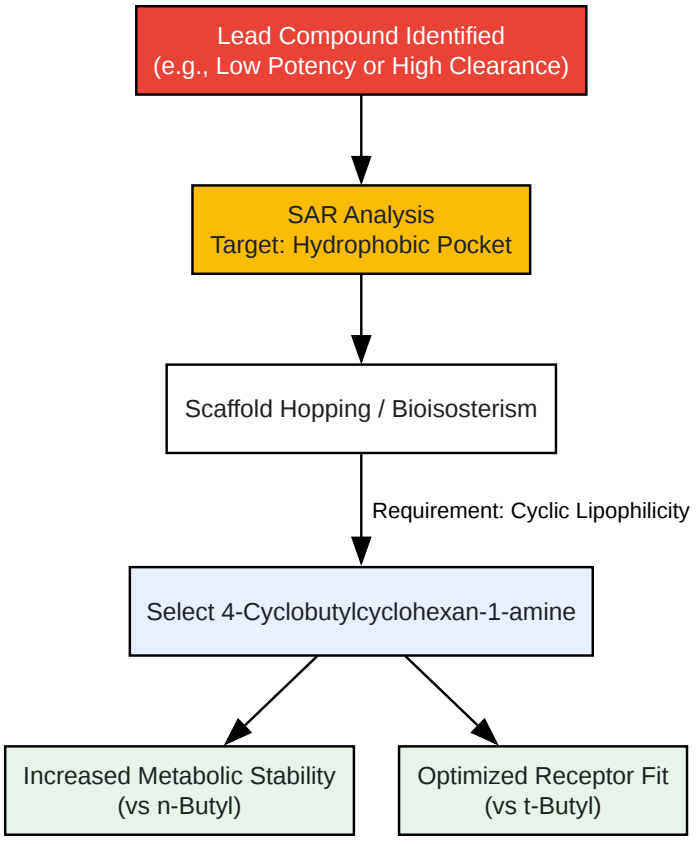

Figure 2: Strategic Selection of Cyclobutyl-Cyclohexyl Scaffold in Lead Optimization

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References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 122164486, **4-cyclobutylcyclohexan-1-amine**. Retrieved from [Link]
- Farkas, E., et al. (2024).Transaminase-catalysis to produce trans-4-substituted cyclohexane-1-amines including a key intermediate towards cariprazine.[2] Nature Communications / PMC. Retrieved from [Link]
- European Patent Office (2017).EP 3411355 B1: Process for the preparation of trans-4-amino-1-cyclohexanecarboxylic acid. (Contextual reference for trans-cyclohexylamine synthesis).

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Sources

- 1. 6623-10-5|4-Cyclohexylcyclohexan-1-amine|BLD Pharm [bldpharm.com]
- 2. Transaminase-catalysis to produce trans-4-substituted cyclohexane-1-amines including a key intermediate towards cariprazine - PMC [pmc.ncbi.nlm.nih.gov]
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